

# A Technical Guide to *tert*-Butyl (5-methoxy-2-nitrophenyl)carbamate

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## Compound of Interest

Compound Name: *tert*-Butyl (5-methoxy-2-nitrophenyl)carbamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and available spectral data for ***tert*-Butyl (5-methoxy-2-nitrophenyl)carbamate**, a key intermediate in organic synthesis.

## Core Chemical Properties

***tert*-Butyl (5-methoxy-2-nitrophenyl)carbamate** is a nitroaromatic compound incorporating a bulky *tert*-butoxycarbonyl (Boc) protecting group. This structure makes it a valuable precursor in the synthesis of various pharmaceutical and biologically active molecules.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>16</sub> N <sub>2</sub> O <sub>5</sub>	--INVALID-LINK--
Molecular Weight	268.27 g/mol	--INVALID-LINK--
Melting Point	137-138 °C	--INVALID-LINK--[1]
Boiling Point (Predicted)	353.1±32.0 °C at 760 mmHg	--INVALID-LINK--[2]
Appearance	Solid	--INVALID-LINK--[2]

## Synthesis Protocol

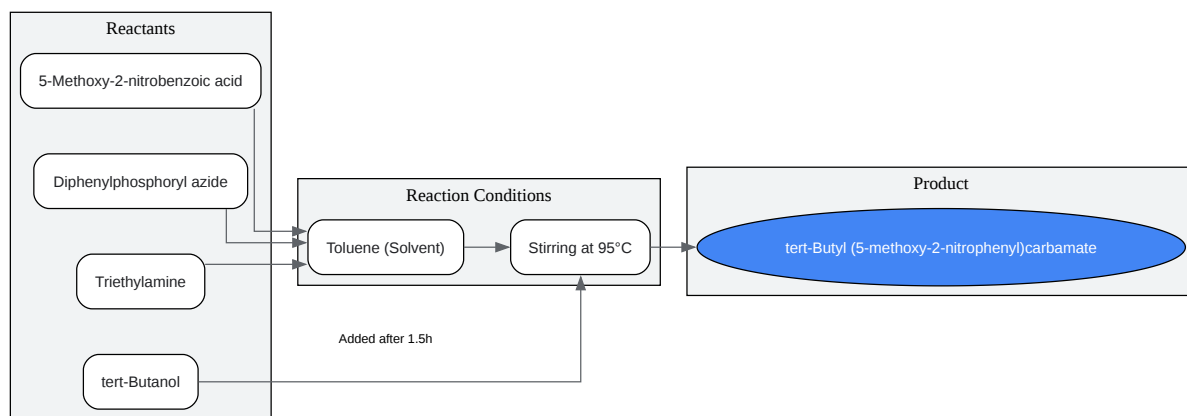
A detailed experimental protocol for the synthesis of **tert-Butyl (5-methoxy-2-nitrophenyl)carbamate** has been reported.<sup>[1]</sup> The synthesis involves the reaction of 5-Methoxy-2-nitrobenzoic acid with diphenylphosphoryl azide and tert-butanol.

### Materials:

- 5-Methoxy-2-nitrobenzoic acid
- Toluene
- Triethylamine
- Diphenylphosphoryl azide
- 2-methylpropan-2-ol (tert-butanol)

### Procedure:

- Suspend 5-Methoxy-2-nitrobenzoic acid (10.30 g) in toluene (200 ml).
- Add triethylamine (9 ml) and diphenylphosphoryl azide (14 ml) dropwise at room temperature.
- Stir the mixture at 95 °C for 1.5 hours.
- Add triethylamine (29 ml) and 2-methylpropan-2-ol (15 ml).
- Continue stirring to complete the reaction.
- The product can be isolated and purified using standard organic chemistry techniques.



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Synthesis workflow for **tert-Butyl (5-methoxy-2-nitrophenyl)carbamate**.

## Spectroscopic Data

Limited spectroscopic data is currently available in the public domain.

<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance):

A partial <sup>1</sup>H NMR spectrum has been reported with the following peaks:  $\delta$  7.08 (1H, dd,  $J$  = 9.5, 2.8Hz), 8.16 (1H, d,  $J$  = 2.8Hz), 8.18 (1H, d,  $J$  = 9.5Hz).

<sup>13</sup>C NMR and IR Spectroscopy:

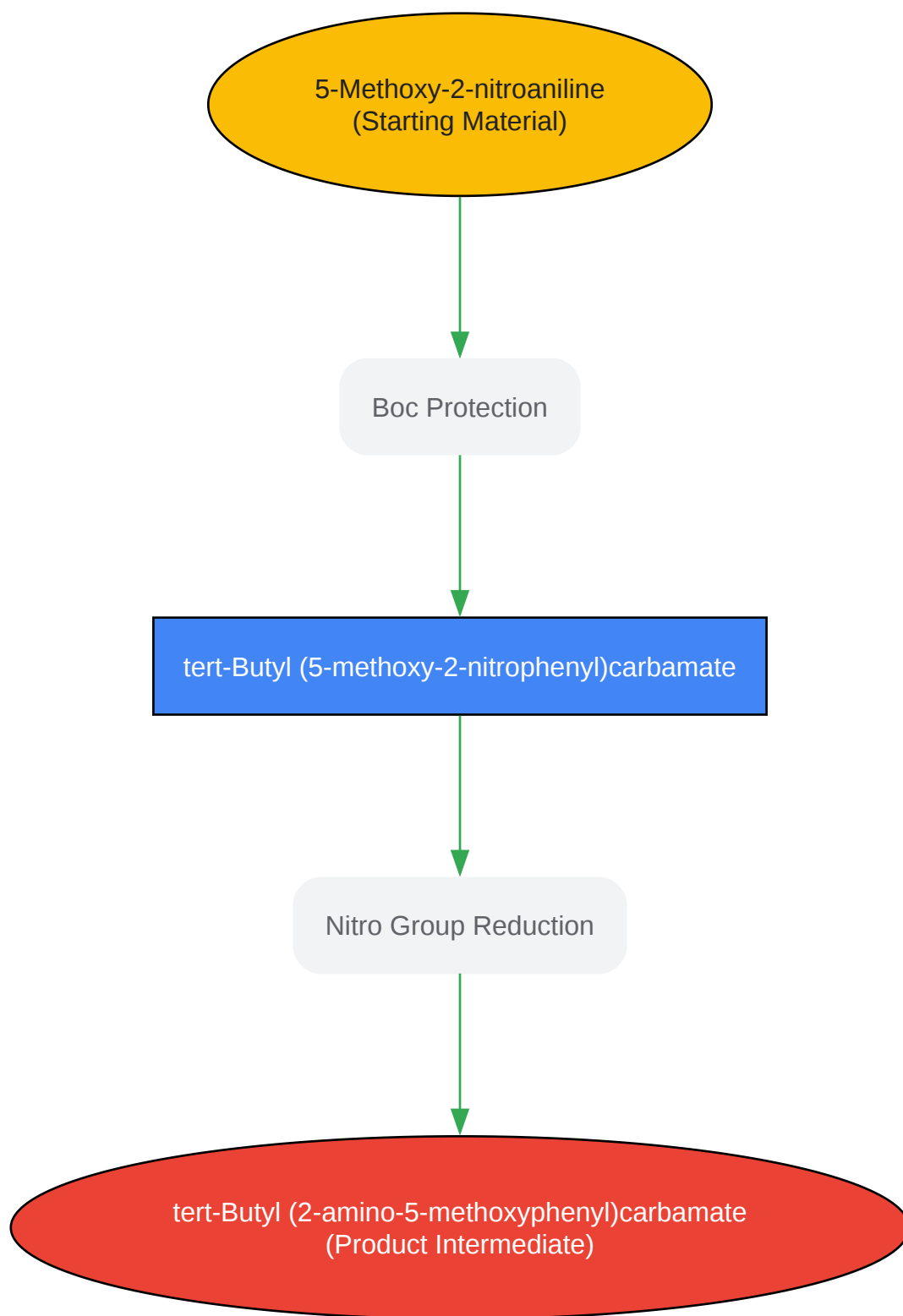
Complete and verified <sup>13</sup>C NMR and IR spectral data for **tert-Butyl (5-methoxy-2-nitrophenyl)carbamate** are not readily available in the searched literature. Researchers are advised to acquire this data experimentally upon synthesis or purchase of the compound.

## Safety and Handling

For detailed safety and handling information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier. General precautions for handling nitroaromatic compounds should be followed. Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Handle in a well-ventilated area or a fume hood.

## Logical Relationship Diagram

The following diagram illustrates the role of **tert-Butyl (5-methoxy-2-nitrophenyl)carbamate** as a chemical intermediate. The nitro group can be reduced to an amine, which is a common transformation in the synthesis of more complex molecules.



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Role as a synthetic intermediate.

This technical guide provides a summary of the currently available information on **tert-Butyl (5-methoxy-2-nitrophenyl)carbamate**. Further experimental investigation is required to fully characterize its chemical and physical properties.

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## References

- 1. rsc.org [rsc.org]
- 2. rsc.org [rsc.org]
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